

Research studies evaluating the clinical outcomes of IND81.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: IND81

Cat. No.: B608096

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Clarification on "IND81"

No research studies evaluating the clinical outcomes of a drug or therapy named "**IND81**" are available. The designation "**IND81**" refers to a clinical indicator from the National Institute for Health and Care Excellence (NICE) related to the annual foot examination and risk classification for patients with diabetes.^{[1][2][3][4][5]} This indicator is a measure of the quality of care, not a therapeutic product.^{[2][6]}

Specifically, **IND81** is defined as the percentage of patients with diabetes who have a record of a foot examination and risk classification within the preceding 15 months.^{[1][2][4][5]} The risk classifications are:

- Low risk: Normal sensation and palpable pulses.^{[1][2][4][5]}
- Increased risk: Neuropathy or absent pulses.^{[1][2][4][5]}
- High risk: Neuropathy or absent pulses combined with deformity, skin changes, or a previous ulcer.^{[1][2][4][5]}
- Ulcerated foot.^{[1][2][4][5]}

This indicator aims to improve patient outcomes by ensuring regular and structured foot assessments for individuals with diabetes, which can help in the early detection and management of foot-related complications.^{[1][6]}

Given that **IND81** is a quality of care metric and not a clinical intervention, there are no experimental data, protocols, or signaling pathways to analyze or compare with other therapeutic alternatives as requested. The provided search results consistently describe **IND81** within the framework of the UK's Quality and Outcomes Framework (QOF) for primary care.^[1]^[3]^[6]

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